

5-Bromo-2-Methoxycinnamic Acid: A Versatile Building Block for Advanced Synthesis

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Compound of Interest

Compound Name: 5-Bromo-2-Methoxycinnamic Acid

CAS No.: 40803-53-0

Cat. No.: B1268998

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Authored by: [Senior Application Scientist]

Abstract

5-Bromo-2-methoxycinnamic acid has emerged as a pivotal intermediate in modern organic synthesis, offering a unique combination of functionalities that render it a highly versatile scaffold. Its strategic substitution pattern, featuring a bromine atom amenable to cross-coupling reactions, an electron-donating methoxy group, and a reactive cinnamic acid moiety, provides a gateway to a diverse array of complex molecular architectures. This guide delves into the synthesis, characterization, and multifaceted applications of **5-bromo-2-methoxycinnamic acid**, presenting detailed, field-proven protocols and explaining the underlying chemical principles that govern its reactivity. We will explore its utility in the construction of novel pharmaceuticals, functional materials, and other high-value chemical entities, underscoring its significance as a cornerstone in the synthetic chemist's toolkit.

Introduction: The Strategic Value of Substituted Cinnamic Acids

Cinnamic acid and its derivatives are a class of organic compounds widely distributed in the plant kingdom and are recognized for their significant biological activities, including antioxidant, anti-inflammatory, antimicrobial, and anticancer properties.^{[1][2]} The inherent bioactivity of the cinnamate scaffold has made it a privileged structure in drug discovery. Furthermore, the chemical architecture of cinnamic acids, characterized by a phenyl ring, a carboxylic acid, and an α,β -unsaturated system, offers multiple points for synthetic modification, allowing for the fine-tuning of their pharmacological profiles.^[2]

5-Bromo-2-methoxycinnamic acid is a particularly valuable derivative due to its trifunctional nature. The bromine atom at the 5-position serves as a versatile handle for carbon-carbon and carbon-heteroatom bond formation through various palladium-catalyzed cross-coupling reactions. The methoxy group at the 2-position, being an electron-donating group, influences the electronic properties of the aromatic ring and can direct certain electrophilic substitution reactions. The cinnamic acid backbone itself can undergo a variety of transformations, including esterification, amidation, and reactions at the double bond. This confluence of reactive sites makes **5-bromo-2-methoxycinnamic acid** a highly sought-after building block for the synthesis of complex molecules.^[3]

Synthesis of 5-Bromo-2-Methoxycinnamic Acid

The most common and efficient laboratory-scale synthesis of **5-bromo-2-methoxycinnamic acid** is achieved through a Knoevenagel condensation reaction. This method involves the reaction of 5-bromo-2-methoxybenzaldehyde with malonic acid in the presence of a basic catalyst, typically pyridine with a catalytic amount of piperidine.^[4]

Synthesis of the Precursor: 5-Bromo-2-methoxybenzaldehyde

The starting aldehyde can be prepared from p-bromoanisole via a Rieche formylation reaction using titanium tetrachloride and dichloromethyl methyl ether.^[5]

Experimental Protocol: Synthesis of 5-Bromo-2-methoxybenzaldehyde^[5]

- To a solution of p-bromoanisole (15 g, 0.08 mol) in 350 mL of methylene chloride, cool the mixture to 0°C.
- Add titanium tetrachloride (30 g, 0.16 mol) dropwise while maintaining the temperature at 0°C.
- After 10 minutes, add dichloromethyl methyl ether (12.7 g, 0.088 mol) dropwise.
- Stir the reaction mixture for 90 minutes at a temperature between 0°C and 10°C.
- Quench the reaction by carefully pouring it into a mixture of excess saturated sodium bicarbonate solution and methylene chloride.
- Separate the organic layer and extract the aqueous phase with methylene chloride.
- Combine the organic layers, wash with saturated sodium chloride solution, dry over anhydrous magnesium sulfate, filter, and evaporate the solvent under reduced pressure to yield 5-bromo-2-methoxybenzaldehyde.

Knoevenagel Condensation to Yield 5-Bromo-2-Methoxycinnamic Acid

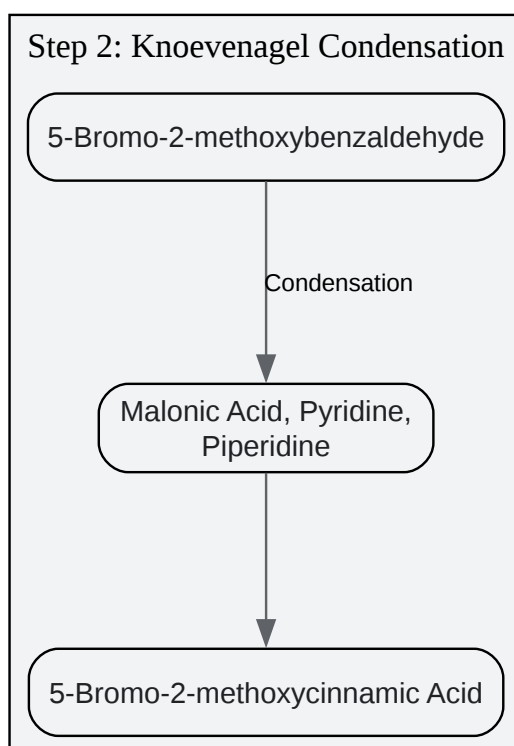
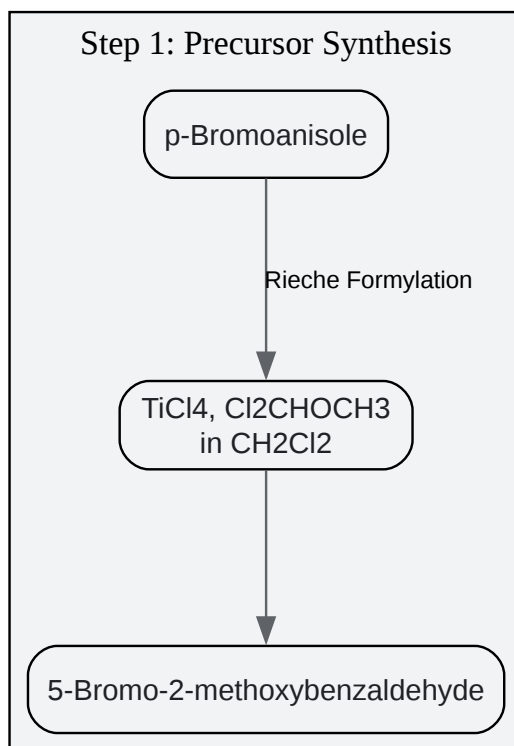
This protocol is adapted from a well-established procedure for the synthesis of substituted cinnamic acids.^[4]

Experimental Protocol: Synthesis of 5-Bromo-2-methoxycinnamic Acid

- In a round-bottom flask equipped with a reflux condenser, dissolve 5-bromo-2-methoxybenzaldehyde (10.75 g, 0.05 mol) and malonic acid (6.24 g, 0.06 mol) in 30 mL of pyridine.
- Add piperidine (0.5 mL) as a catalyst to the solution.
- Heat the reaction mixture to 90-100°C and maintain this temperature for 4-6 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).

- After completion, cool the reaction mixture to room temperature and pour it into a beaker containing 150 mL of cold water.
- Acidify the mixture with concentrated hydrochloric acid with stirring until a precipitate forms.
- Collect the crude product by vacuum filtration and wash it with cold water.
- Recrystallize the crude product from ethanol to obtain pure **5-bromo-2-methoxycinnamic acid**.

Diagram: Synthetic Workflow for **5-Bromo-2-Methoxycinnamic Acid**



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Caption: Synthetic pathway to **5-Bromo-2-methoxycinnamic acid**.

Physicochemical and Spectroscopic Characterization

A thorough characterization of **5-bromo-2-methoxycinnamic acid** is crucial for its use in subsequent synthetic steps.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₉ BrO ₃	[3]
Molecular Weight	257.08 g/mol	[3]
Appearance	Off-white to pale yellow solid	
Melting Point	224-227 °C	[5]
Solubility	Soluble in DMF, DMSO, and hot ethanol	

Spectroscopic Data (Predicted)

While a publicly available, fully assigned spectrum for **5-bromo-2-methoxycinnamic acid** is not readily available, the expected spectroscopic data can be reliably predicted based on the analysis of closely related cinnamic acid derivatives.[6][7]

- ¹H NMR (DMSO-d₆, 400 MHz):
 - δ 12.5 (s, 1H, -COOH)
 - δ 7.7-7.5 (m, 2H, Ar-H & C=CH)
 - δ 7.3 (dd, 1H, Ar-H)
 - δ 7.1 (d, 1H, Ar-H)
 - δ 6.5 (d, 1H, C=CH)
 - δ 3.9 (s, 3H, -OCH₃)

- ^{13}C NMR (DMSO- d_6 , 100 MHz):
 - δ 168.0 (-COOH)
 - δ 158.0 (C-OCH $_3$)
 - δ 142.0 (C=CH)
 - δ 134.0 (Ar-C)
 - δ 130.0 (Ar-C)
 - δ 125.0 (Ar-C)
 - δ 118.0 (C=CH)
 - δ 115.0 (Ar-C-Br)
 - δ 114.0 (Ar-C)
 - δ 56.0 (-OCH $_3$)
- FTIR (KBr, cm^{-1}):
 - 3100-2500 (broad, O-H stretch of carboxylic acid)
 - 1680 (C=O stretch)
 - 1625 (C=C stretch)
 - 1250 (C-O stretch)
 - 800-600 (C-Br stretch)

Applications as a Versatile Building Block

The synthetic utility of **5-bromo-2-methoxycinnamic acid** is best demonstrated through its application in palladium-catalyzed cross-coupling reactions, which allow for the facile introduction of new carbon-carbon bonds at the 5-position of the aromatic ring.

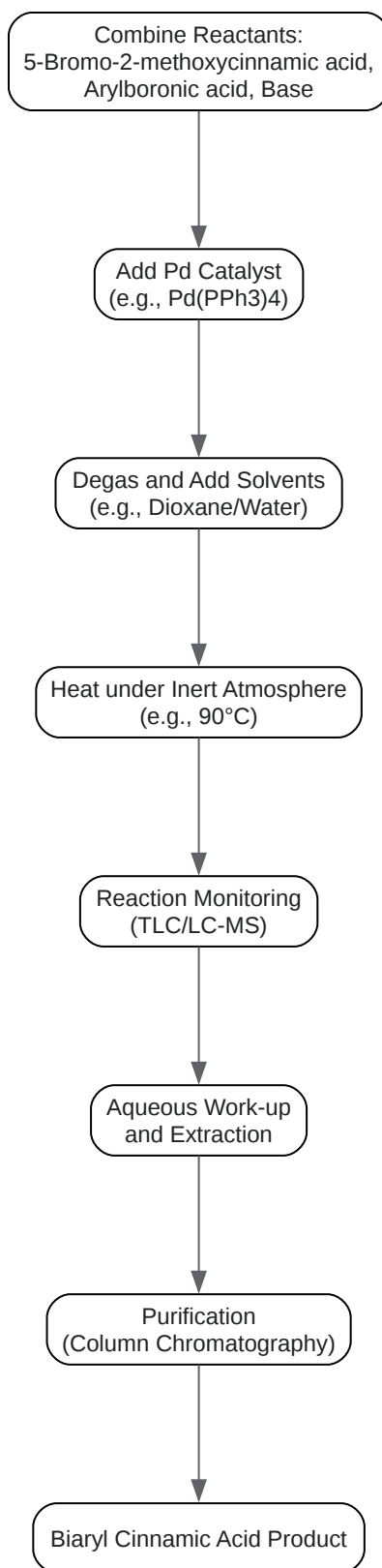
Suzuki-Miyaura Coupling: Synthesis of Biaryl Cinnamic Acids

The Suzuki-Miyaura coupling is a powerful method for forming biaryl linkages. The bromine atom of **5-bromo-2-methoxycinnamic acid** readily participates in this reaction with various arylboronic acids.^{[8][9]}

Experimental Protocol: Suzuki-Miyaura Coupling of **5-Bromo-2-methoxycinnamic Acid** with Phenylboronic Acid

- In a Schlenk flask, combine **5-bromo-2-methoxycinnamic acid** (257 mg, 1.0 mmol), phenylboronic acid (146 mg, 1.2 mmol), and potassium carbonate (414 mg, 3.0 mmol).
- Add tetrakis(triphenylphosphine)palladium(0) (58 mg, 0.05 mmol) to the flask.
- Evacuate and backfill the flask with argon three times.
- Add a degassed mixture of 1,4-dioxane (8 mL) and water (2 mL) via syringe.
- Heat the reaction mixture to 90°C and stir for 12-16 hours, monitoring by TLC.
- Upon completion, cool the mixture to room temperature, dilute with water, and acidify with 1M HCl to a pH of 2-3.
- Extract the product with ethyl acetate (3 x 20 mL).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

Diagram: Suzuki-Miyaura Coupling Workflow



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Caption: General workflow for Suzuki-Miyaura coupling.

Heck-Mizoroki Reaction: Synthesis of Stilbene Derivatives

The Heck reaction enables the coupling of the aryl bromide with alkenes, providing access to a variety of stilbene and other vinyl-substituted derivatives.[\[10\]](#)[\[11\]](#)

Experimental Protocol: Heck Reaction of **5-Bromo-2-methoxycinnamic Acid** with Styrene

- To a dry Schlenk tube under an argon atmosphere, add **5-bromo-2-methoxycinnamic acid** (257 mg, 1.0 mmol), palladium(II) acetate (4.5 mg, 0.02 mmol), and tri(o-tolyl)phosphine (12.2 mg, 0.04 mmol).
- Add anhydrous N,N-dimethylformamide (DMF) (5 mL) and triethylamine (0.28 mL, 2.0 mmol).
- Add styrene (0.14 mL, 1.2 mmol) to the mixture.
- Seal the tube and heat the reaction mixture to 100°C for 24 hours.
- Cool the reaction to room temperature and dilute with water.
- Acidify with 1M HCl and extract with ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate.
- Purify the product by column chromatography.

Synthesis of Heterocyclic Scaffolds: Coumarins and Quinolines

The cinnamic acid moiety can serve as a precursor for the synthesis of various heterocyclic systems. For instance, intramolecular cyclization of ortho-hydroxylated derivatives (which can be obtained from the methoxy group) can lead to the formation of coumarins, a class of compounds with significant biological activities.[\[12\]](#)[\[13\]](#) While direct conversion is not straightforward, derivatization of the cinnamic acid followed by cyclization is a common strategy.

Conclusion

5-Bromo-2-methoxycinnamic acid is a testament to the power of strategic functionalization in organic synthesis. Its unique combination of a reactive bromine atom, a directing methoxy group, and a versatile cinnamic acid backbone makes it an invaluable building block for the construction of a wide range of complex organic molecules. The protocols and principles outlined in this guide provide a solid foundation for researchers to harness the full synthetic potential of this remarkable compound, paving the way for innovations in drug discovery, materials science, and beyond.

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